

Personal protective equipment for handling Lisafoclax

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Compound of Interest

Compound Name: *Lisafoclax*

Cat. No.: *B3028529*

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Essential Safety and Handling Guide for Lisafoclax

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **Lisafoclax** (also known as APG-2575), a potent B-cell lymphoma 2 (BCL-2) selective inhibitor. Given its cytotoxic potential, stringent adherence to these operational and disposal plans is imperative to ensure personnel safety and regulatory compliance.

Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for **Lisafoclax** is not publicly available, data from the related BCL-2 inhibitor Venetoclax (ABT-199) and clinical trial results for **Lisafoclax** indicate its potential hazards. **Lisafoclax** is an orally active, potent selective BCL-2 inhibitor.^[1] Clinical studies have reported adverse effects in patients, including neutropenia, thrombocytopenia, anemia, and diarrhea, highlighting its cytotoxic nature.^{[1][2][3][4][5]}

Based on the available information, **Lisafoclax** should be handled as a hazardous substance with the following potential classifications:

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Germ Cell Mutagenicity	Category 1B	H340: May cause genetic defects
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child
Specific Target Organ Toxicity	Category 1	H372: Causes damage to organs through prolonged or repeated exposure

(Note: This table is based on a proxy compound and should be treated as a guideline. A substance-specific risk assessment is required.)

Personal Protective Equipment (PPE)

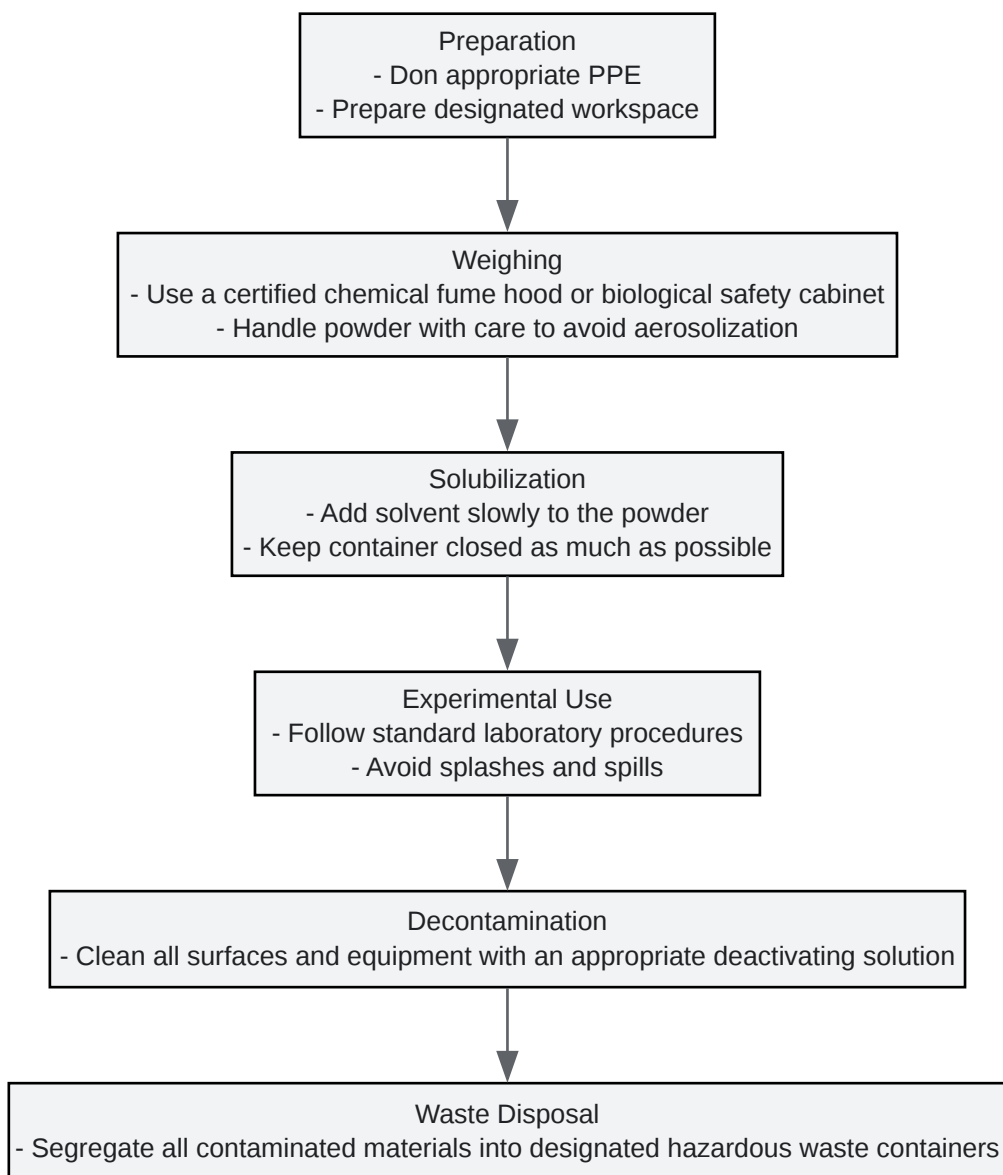
A comprehensive PPE strategy is the first line of defense against exposure. The following table outlines the minimum required PPE for handling **Lisaftoclax**.

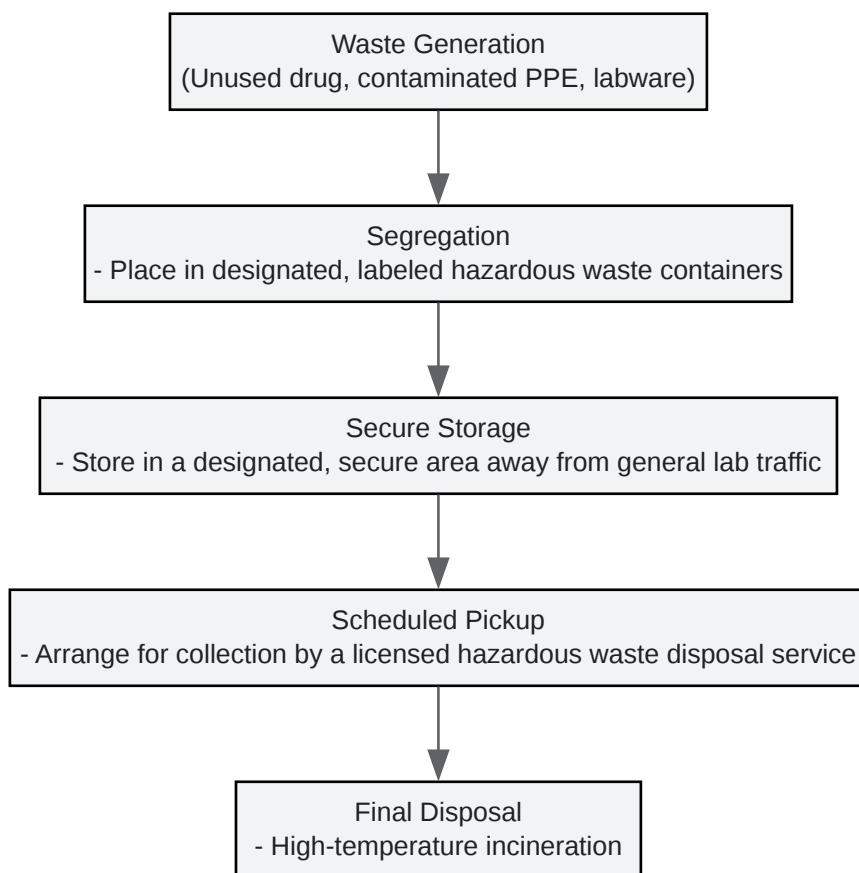
PPE Component	Specification	Rationale
Gloves	Chemotherapy-rated, powder-free nitrile gloves. Double gloving is required.	Prevents dermal absorption, which is a primary route of exposure.
Lab Coat	Disposable, solid-front, back-closing gown with long sleeves and tight-fitting cuffs.	Protects skin and personal clothing from contamination.
Eye Protection	Chemical splash goggles or a full-face shield.	Protects eyes from splashes and aerosols.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) should be used when handling the powder form outside of a containment device.	Prevents inhalation of aerosolized particles.

Safe Handling and Operational Workflow

All handling of **Lisaftoclax**, especially in its powdered form, must be conducted in a designated controlled area to minimize the risk of exposure.

Experimental Workflow for Handling **Lisaftoclax**:





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